

Personal protective equipment for handling Dithioacetic acid

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Dithioacetic acid

Cat. No.: B3054295

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Essential Safety and Handling Protocols for Thioacetic Acid

Disclaimer: The following information pertains to Thioacetic acid (CAS 507-09-5).

Comprehensive safety data for **Dithioacetic acid** (CAS 594-03-6) is not readily available.

While these compounds are structurally related, their toxicological and physical properties may differ significantly. This guidance should be used as a preliminary reference for handling Thioacetic acid, and a thorough risk assessment should be conducted prior to any use.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals engaged in work with Thioacetic acid. Adherence to these protocols is vital for ensuring laboratory safety and proper chemical management.

Thioacetic acid is a highly flammable, corrosive, and toxic liquid that requires stringent safety measures during handling and disposal.^{[1][2]} It can cause severe skin burns and eye damage, and may be fatal if swallowed or inhaled.^{[1][3]}

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory to prevent exposure. This includes, but is not limited to, the following:

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting chemical safety goggles in combination with a face shield.[4]	Protects against splashes and vapors that can cause severe eye burns and irreversible damage.[5]
Hand Protection	Wear appropriate protective gloves.[5] It is crucial to inspect gloves prior to use and use proper glove removal technique.[4]	Prevents skin contact which can cause burns and dermatitis.[1][5]
Skin and Body Protection	A complete suit protecting against chemicals, flame retardant antistatic protective clothing, and chemical resistant apron and boots.[4][6]	Minimizes skin contact and protects from flammability hazards.[4][5]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[5] Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[7]	Protects against inhalation of harmful or fatal vapors, which can cause respiratory tract burns.[3][5]

Operational Plan: Handling Thioacetic Acid

All handling of Thioacetic acid must be conducted in a well-ventilated area, preferably within a chemical fume hood.[5]

Preparation and Handling:

- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[\[5\]](#)
- Ground all equipment to prevent static discharge, which can ignite the flammable vapors.[\[1\]](#)
- Use only non-sparking tools.[\[1\]](#)
- Keep the chemical away from heat, sparks, and open flames.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.

In Case of a Spill:

- Evacuate the area immediately.[\[2\]](#)
- Remove all sources of ignition.[\[7\]](#)
- Ventilate the area.
- Absorb the spill with an inert, non-combustible material such as sand or earth.[\[7\]](#) Do not use combustible materials like sawdust.
- Collect the absorbed material using non-sparking tools and place it in a suitable, labeled container for disposal.[\[7\]](#)

Disposal Plan

Waste from Thioacetic acid is classified as hazardous.[\[4\]](#)

Waste Collection:

- Collect all waste, including contaminated PPE and absorbent materials, in designated, tightly sealed containers.
- Label the waste containers clearly.
- Do not mix with other waste.[\[3\]](#)

Disposal Method:

- Dispose of the waste through a licensed disposal company.[4]
- Incineration in a chemical incinerator equipped with an afterburner and scrubber is a recommended method.[2][4]
- Contaminated packaging should be disposed of as unused product.[4]
- Adhere to all local, state, and federal regulations regarding hazardous waste disposal.[2]

Quantitative Data for Thioacetic Acid

Property	Value
CAS Number	507-09-5
Molecular Formula	C2H4OS
Molecular Weight	76.12 g/mol [1]
Appearance	Pale-yellow liquid[5]
Flash Point	-24°C (-11.2°F) (closed cup)[8]
Boiling Point	Not Available
Autoignition Temperature	Not Available

Workflow for Safe Handling and Disposal of Thioacetic Acid

Caption: Workflow for the safe handling and disposal of Thioacetic acid.

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References

- 1. lobachemie.com [lobachemie.com]
- 2. Thioacetic acid: storage conditions and safety precautions- Thioacetic_Potassium_Thioacetate_Wuxue Rongtai Pharmaceutical [en.wxrtty.com.cn]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. multichemindia.com [multichemindia.com]
- 7. THIOACETIC ACID | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. oxfordlabchem.com [oxfordlabchem.com]
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